

# Diethyl Dibromomalonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Diethyl dibromomalonate

Cat. No.: B1346896

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This technical guide provides an in-depth overview of the physicochemical properties of **Diethyl dibromomalonate** (CAS No: 631-22-1), a valuable reagent in organic synthesis. This document consolidates key data, outlines experimental protocols for its synthesis and characterization, and presents logical workflows for its application.

## Core Physicochemical Properties

**Diethyl dibromomalonate** is a dense, high-boiling liquid with applications as a brominating agent and a precursor in the synthesis of various organic compounds. Its core properties are summarized below.

## General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	317.96 g/mol	[1][2]
Appearance	Clear, light yellow liquid	
Density	1.68 g/mL at 25 °C	[1]
Boiling Point	140-143 °C at 18 mmHg	[1]
Refractive Index (n <sub>20/D</sub> )	1.484	[1]
Flash Point	>230 °F (>110 °C)	

## Solubility and Stability

Property	Description	Reference(s)
Solubility	Soluble in benzene, carbon tetrachloride, DMSO, and THF.	
Water Solubility	Does not mix well with water.	
Stability & Storage	Store under inert gas (nitrogen or argon) at 2-8°C.	

## Spectroscopic Data

While specific experimental <sup>1</sup>H and <sup>13</sup>C NMR data for **Diethyl dibromomalonate** are not readily available in the public domain, infrared spectroscopy provides valuable structural information.

Infrared (IR) Spectrum: The IR spectrum of **Diethyl dibromomalonate** exhibits characteristic absorption bands for its functional groups. The strong carbonyl (C=O) stretching frequency is a key feature.

## Experimental Protocols

The following sections detail the methodologies for the synthesis of **Diethyl dibromomalonate** and the determination of its key physicochemical properties.

## Synthesis of Diethyl Dibromomalonate

The synthesis of **Diethyl dibromomalonate** is typically achieved through the bromination of Diethyl malonate. The following protocol is adapted from the synthesis of Diethyl bromomalonate, where the dibromo- compound is a known byproduct. To favor the formation of the dibrominated product, a higher molar ratio of bromine to diethyl malonate would be employed.

### Materials:

- Diethyl malonate
- Bromine
- Carbon tetrachloride (or another suitable inert solvent)
- 5% Sodium carbonate solution

### Procedure:

- In a three-necked flask equipped with a stirrer, a reflux condenser with a hydrogen bromide trap, and a dropping funnel, a solution of Diethyl malonate in carbon tetrachloride is prepared.
- Dry bromine is added dropwise to the stirred solution. The reaction can be initiated by gentle warming with a large electric bulb.
- The addition of bromine is continued at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is refluxed until the evolution of hydrogen bromide ceases (approximately one hour).
- The reaction mixture is then cooled and washed multiple times with a 5% sodium carbonate solution to neutralize any remaining acid.
- The organic layer is separated, and the solvent is removed.

- The crude product is then purified by vacuum distillation. The fraction corresponding to **Diethyl dibromomalonate** is collected.

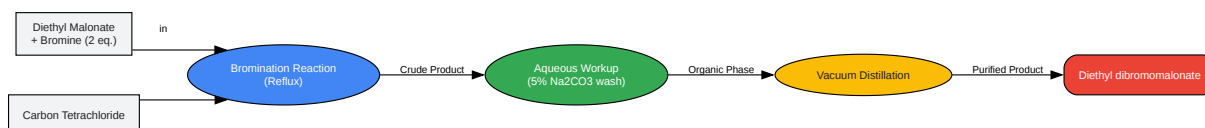
## Determination of Physicochemical Properties

Standard laboratory procedures are employed to determine the physicochemical properties of **Diethyl dibromomalonate**.

- Density:** The density is determined using a pycnometer or a digital density meter at a constant temperature (e.g., 25 °C). The mass of a known volume of the liquid is measured, and the density is calculated.
- Boiling Point:** The boiling point at reduced pressure is determined by vacuum distillation. The temperature at which the liquid boils and condenses at a specific pressure is recorded.
- Refractive Index:** A refractometer is used to measure the refractive index of the liquid at a specified temperature (typically 20 °C) using the sodium D-line.
- Solubility:** The miscibility of **Diethyl dibromomalonate** with various solvents is observed by mixing a small amount of the compound with the solvent in a test tube and visually inspecting for the formation of a single phase or separate layers.

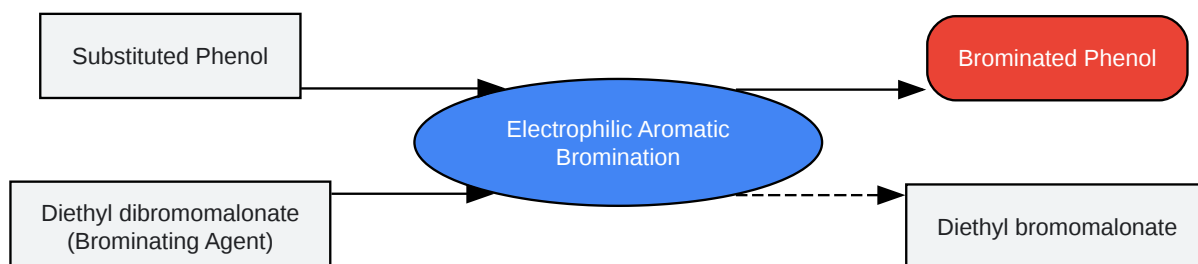
## Logical and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key processes involving **Diethyl dibromomalonate**.



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Caption: Synthesis workflow for **Diethyl dibromomalonate**.



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## References

- 1. Diethyl dibromomalonate [webbook.nist.gov]
- 2. Diethyl diethylmalonate | C<sub>11</sub>H<sub>20</sub>O<sub>4</sub> | CID 66165 - PubChem [pubchem.ncbi.nlm.nih.gov]
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